

# Preliminary Investigation of 2,4,6-Trimethylbenzylamine Reactivity: A Technical Guide

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## Compound of Interest

Compound Name: 2,4,6-Trimethylbenzylamine

Cat. No.: B1348386

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## Introduction

**2,4,6-Trimethylbenzylamine**, a substituted aromatic amine, presents a unique reactivity profile owing to the steric hindrance imposed by the three methyl groups on the benzene ring.<sup>[1]</sup> This technical guide provides a preliminary investigation into the reactivity of this compound, summarizing its synthesis, key reactions, and potential applications, with a focus on its utility in organic synthesis and as a precursor for more complex molecules. The strategic placement of the methyl groups influences its nucleophilicity and basicity, making it a subject of interest in various chemical transformations. This document aims to serve as a foundational resource for researchers exploring the incorporation of the 2,4,6-trimethylbenzyl moiety into novel chemical entities.

## Physicochemical Properties

A summary of the key physical and chemical properties of **2,4,6-trimethylbenzylamine** is presented in Table 1. This data is essential for its proper handling, storage, and application in chemical reactions.

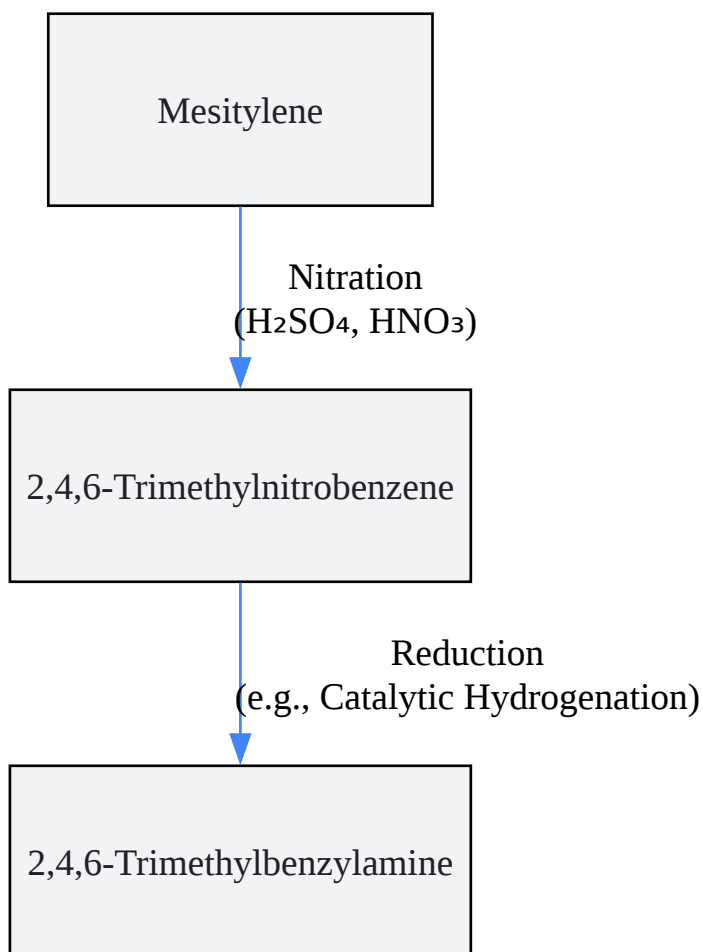
Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol [2]
Appearance	Solid
Boiling Point	Approximately 232 °C[1]
Refractive Index	1.5360 to 1.5380[1]
CAS Number	40393-99-5[2]
IUPAC Name	(2,4,6-trimethylphenyl)methanamine[2]

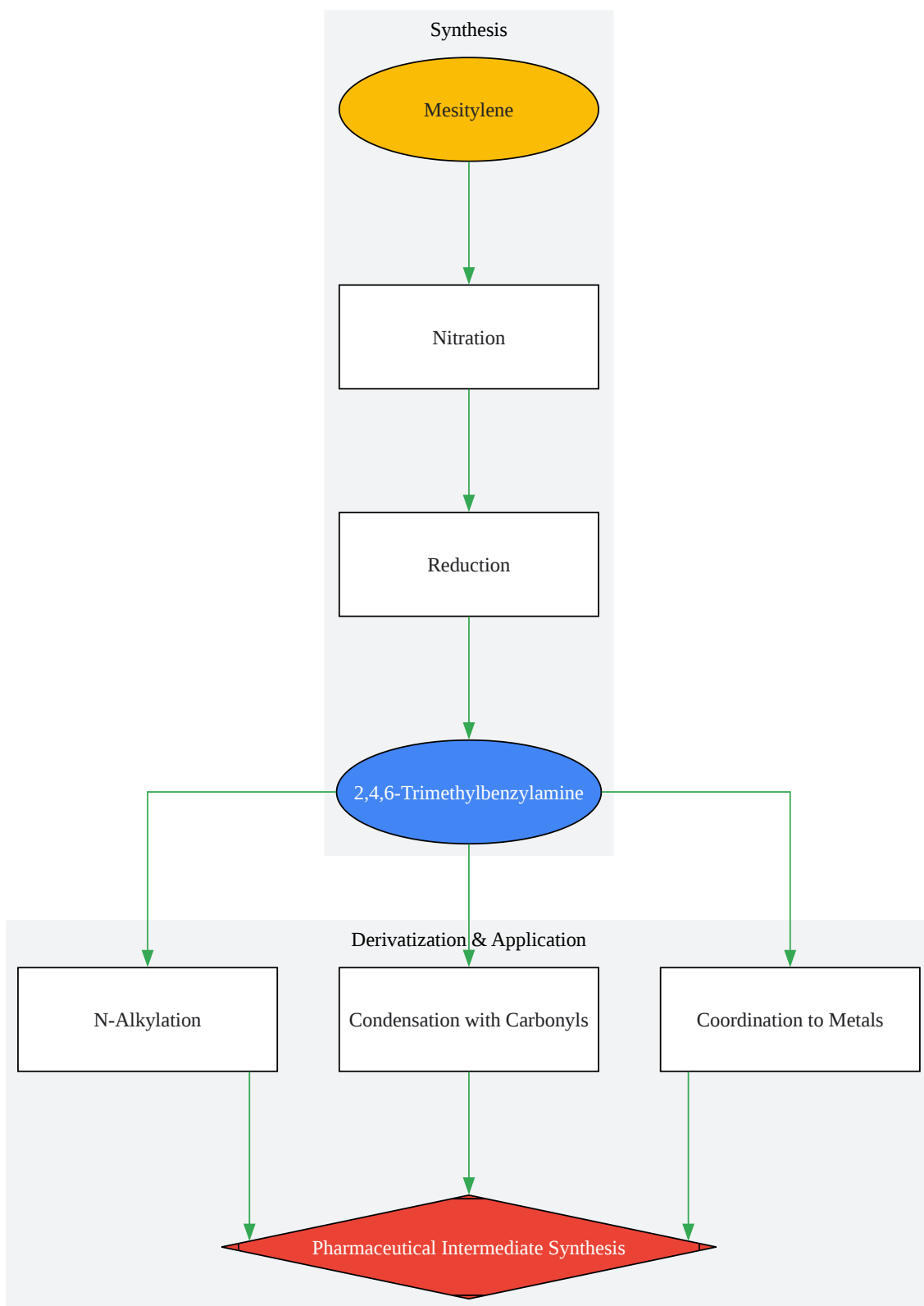
Table 1: Physicochemical Properties of **2,4,6-Trimethylbenzylamine**

## Synthesis of 2,4,6-Trimethylbenzylamine

The most common and efficient synthesis of **2,4,6-trimethylbenzylamine** involves a two-step process starting from mesitylene (1,3,5-trimethylbenzene). This method provides high yields and purity.[1][3]

## Synthesis Workflow





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## References

- 1. Buy 2,4,6-Trimethylbenzylamine | 40393-99-5 [smolecule.com]
- 2. 2,4,6-Trimethylbenzylamine | C<sub>10</sub>H<sub>15</sub>N | CID 458433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN1800143A - 2,4,6-trimethylaniline synthesis method - Google Patents [patents.google.com]
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